

# In-Depth Technical Guide: Thermogravimetric Analysis of HC Blue No. 2 Stability

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: HC Blue no. 2

CAS No.: 33229-34-4

Cat. No.: B1210284

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**HC Blue No. 2** is a semi-permanent hair dye classified as a nitro dye.<sup>[1]</sup> Its chemical formula is C<sub>12</sub>H<sub>19</sub>N<sub>3</sub>O<sub>5</sub>, and it is chemically known as 2,2'-[[4-[(2-hydroxyethyl)amino]-3-nitrophenyl]imino]bis(ethanol).<sup>[2][3]</sup> The thermal stability of such compounds is a critical parameter for ensuring safety and quality in product formulation and storage.

Thermogravimetric analysis (TGA) is a fundamental technique for assessing this stability by measuring changes in a material's mass as a function of temperature in a controlled atmosphere.

This guide provides a comprehensive overview of the stability of **HC Blue No. 2**, including its physical and chemical properties. It is important to note that while extensive searches have been conducted, specific quantitative data from thermogravimetric analysis of **HC Blue No. 2** is not readily available in the public domain. Therefore, this document presents a generalized experimental protocol and illustrative data based on the analysis of similar organic compounds.

## Physicochemical Properties of HC Blue No. 2

Property	Value	Reference
Molecular Weight	285.34 g/mol	[4]
Appearance	Dark blue to dark brown microcrystalline powder	[4]
Melting Point	83.5–98 °C (182-208.4°F)	[1][3][4]
Solubility	Less than 1 mg/mL at 24°C (75°F) in water	[4]

## Illustrative Thermogravimetric Analysis Data

Due to the absence of specific experimental TGA data for **HC Blue No. 2**, the following table provides a hypothetical but realistic representation of thermal decomposition for a comparable organic dye. This data is intended for illustrative purposes to guide researchers in what to expect and how to present their findings.

Temperature Range (°C)	Weight Loss (%)	Derivative Peak (DTG) (°C)	Associated Process
25 - 150	~1-2%	~100	Loss of adsorbed water and volatile impurities.
150 - 250	~5-10%	~220	Initial decomposition of side chains (e.g., hydroxyethyl groups).
250 - 400	~40-50%	~350	Major decomposition of the aromatic structure and nitro group.
400 - 600	~20-30%	~480	Further degradation and charring of the remaining organic residue.
> 600	~15-20% (Residue)	-	Formation of stable carbonaceous residue.

## Experimental Protocols

Below is a detailed, generalized methodology for conducting a thermogravimetric analysis of an organic dye such as **HC Blue No. 2**.

Objective: To determine the thermal stability and decomposition profile of **HC Blue No. 2**.

Instrumentation: A calibrated thermogravimetric analyzer.

Materials:

- **HC Blue No. 2** sample (high purity)
- Inert gas (e.g., Nitrogen or Argon)

- Oxidizing gas (e.g., Air) - for oxidative stability testing
- TGA sample pans (e.g., alumina, platinum)

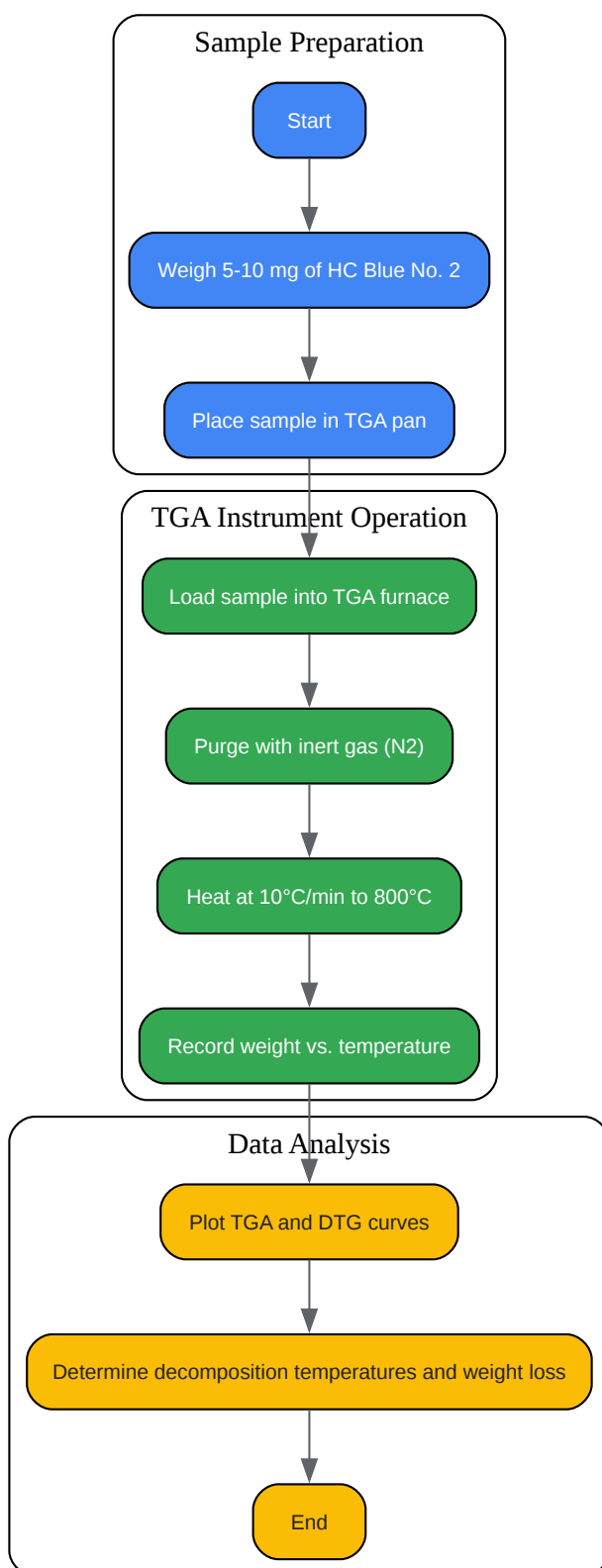
#### Procedure:

- Sample Preparation:
  - Ensure the **HC Blue No. 2** sample is a fine, homogeneous powder to promote even heat distribution.
  - Accurately weigh 5-10 mg of the sample into a clean, tared TGA pan.
- Instrument Setup:
  - Place the sample pan in the TGA furnace.
  - Purge the furnace with the desired gas (e.g., nitrogen for inert atmosphere) at a constant flow rate (e.g., 20-50 mL/min) for a sufficient time to ensure an inert environment.
- Thermal Program:
  - Equilibrate the sample at a starting temperature, typically 25-30°C.
  - Heat the sample from the starting temperature to a final temperature (e.g., 800°C) at a constant heating rate (e.g., 10°C/min).
  - Continuously record the sample weight as a function of temperature.
- Data Analysis:
  - Plot the percentage of weight loss versus temperature to obtain the TGA curve.
  - Calculate the derivative of the TGA curve (DTG curve), which shows the rate of weight loss as a function of temperature. The peaks in the DTG curve indicate the temperatures of maximum decomposition rates.

- Determine key parameters from the curves, including the onset temperature of decomposition, the temperatures of maximum decomposition rates (from DTG peaks), and the percentage of residual mass at the final temperature.

## Visualizations

### Experimental Workflow for TGA

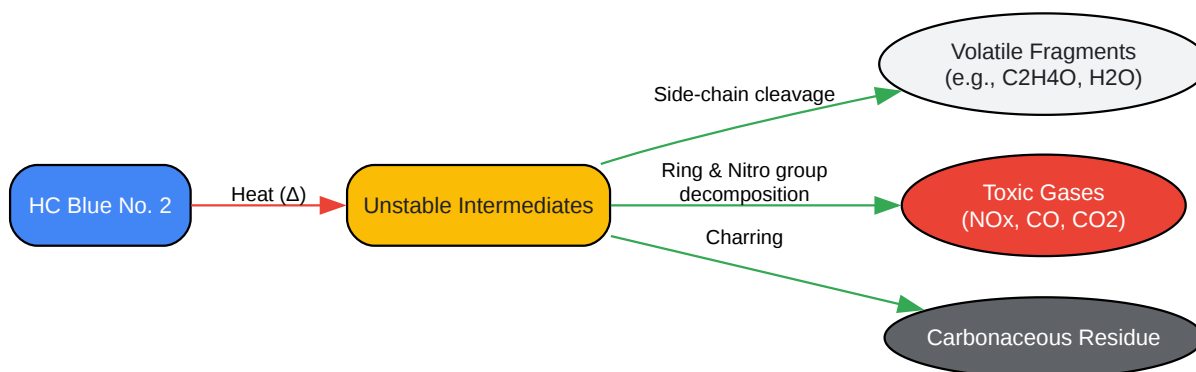


[Click to download full resolution via product page](#)

Caption: Experimental workflow for thermogravimetric analysis.

## Hypothetical Thermal Decomposition Pathway

When heated, **HC Blue No. 2** is expected to emit toxic fumes of nitrogen oxides.[5] The decomposition likely involves the cleavage of the hydroxyethyl side chains and the breakdown of the aromatic ring, particularly at the nitro group.



[Click to download full resolution via product page](#)

Caption: Postulated thermal decomposition pathway for **HC Blue No. 2**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. HC BLUE NO. 2 - Occupational Exposures of Hairdressers and Barbers and Personal Use of Hair Colourants; Some Hair Dyes, Cosmetic Colourants, Industrial Dyestuffs and Aromatic Amines - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [ec.europa.eu](https://ec.europa.eu/) [[ec.europa.eu](https://ec.europa.eu/)]
- 3. [cir-reports.cir-safety.org](https://cir-reports.cir-safety.org/) [[cir-reports.cir-safety.org](https://cir-reports.cir-safety.org/)]
- 4. HC BLUE 2 | CAMEO Chemicals | NOAA [[cameochemicals.noaa.gov](https://cameochemicals.noaa.gov/)]
- 5. [echemi.com](https://echemi.com/) [[echemi.com](https://echemi.com/)]

- To cite this document: BenchChem. [In-Depth Technical Guide: Thermogravimetric Analysis of HC Blue No. 2 Stability]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1210284/docs#in-depth-technical-guide-thermogravimetric-analysis-of-hc-blue-no-2-stability>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)